

Using N,N-Diglycidyl-4-glycidyloxyaniline as a crosslinking agent in epoxy resins

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Compound of Interest

Compound Name: N,N-Diglycidyl-4-glycidyloxyaniline

Cat. No.: B1206105

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An Application Note on the Use of **N,N-Diglycidyl-4-glycidyloxyaniline** as a High-Performance Crosslinking Agent in Epoxy Resins

Introduction

N,N-Diglycidyl-4-glycidyloxyaniline (CAS: 5026-74-4), commonly known as Triglycidyl-p-aminophenol (TGAP), is a trifunctional epoxy resin that serves as a high-performance crosslinking agent.[1] Its unique molecular structure, featuring three reactive epoxy groups, enables the formation of a densely cross-linked polymer network upon curing.[2][3] This high crosslink density imparts exceptional thermal stability, mechanical strength, and chemical resistance to the resulting epoxy thermosets, making it a critical component in advanced materials for aerospace, automotive, and electronics industries.[4][5][6] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals utilizing TGAP in epoxy resin formulations.

Physicochemical Properties

TGAP is a clear, pale yellow to amber viscous liquid with a mild epoxy aroma.[7] Its key properties are summarized in the table below.



Property	Value	Reference
Chemical Name	N,N-Diglycidyl-4- glycidyloxyaniline	[7]
CAS Number	5026-74-4	
Molecular Formula	C15H19NO4	[5]
Molecular Weight	277.32 g/mol	[4][5]
Appearance	Clear pale yellow to amber viscous liquid	[7]
Density	1.18 - 1.25 g/cm³ at 20-25°C	[2][7]
Viscosity	1500 - 5000 mPa·s at 25°C	[4]
Epoxide Equivalent Weight (EEW)	92 - 111 g/eq	[2][4]
Solubility	Miscible with acetone, toluene, and DMF; insoluble in water	[7]
Storage	2-8°C under a nitrogen atmosphere	[7]

Key Performance Attributes

The trifunctional nature of TGAP leads to several performance advantages over difunctional epoxy resins:

- High Crosslink Density: The three epoxy groups allow for a more tightly bound polymer network, which directly contributes to enhanced mechanical and thermal properties.[1]
- Improved Thermal Stability: Epoxy resins crosslinked with TGAP exhibit a high glass transition temperature (Tg), often exceeding 200°C, making them suitable for hightemperature applications.[4]
- Enhanced Mechanical Properties: The high crosslink density results in superior mechanical strength, stiffness, and toughness.[3]



- Excellent Chemical Resistance: The dense network structure provides a robust barrier against solvents and corrosive agents.[3][4]
- Low Curing Shrinkage: This property is advantageous in applications requiring high dimensional stability.[4]

Applications

TGAP is utilized in a variety of high-performance applications, including:

- Aerospace Composites: As a matrix resin for carbon and glass fiber composites used in aircraft components that require high strength and temperature resistance.[4][6]
- Automotive Components: For the manufacturing of lightweight and durable parts such as brake pads and drive shafts.[4]
- Electronic Encapsulants: Providing superior dielectric properties and protection for sensitive electronic components.[7]
- High-Temperature Adhesives: For bonding metals and ceramics in demanding environments,
 such as engine parts.[4]
- Anti-Corrosion Coatings: Used in chemically aggressive environments like chemical pipelines and offshore platforms.[4][6]

Experimental Protocols

Protocol 1: Formulation of a High-Temperature Resistant Epoxy Resin

This protocol describes the formulation of a TGAP-based epoxy resin cured with an aromatic diamine, 4,4'-diaminodiphenyl sulfone (DDS), a common hardener for high-performance applications.[1]

Materials:

• N,N-Diglycidyl-4-glycidyloxyaniline (TGAP)



- 4,4'-diaminodiphenyl sulfone (DDS)
- Acetone (for viscosity reduction, optional)
- Beaker
- Hot plate with magnetic stirring
- Vacuum oven
- Mold for sample casting

Procedure:

- Stoichiometric Calculation: Calculate the required amount of DDS hardener based on the Epoxide Equivalent Weight (EEW) of TGAP and the Amine Hydrogen Equivalent Weight (AHEW) of DDS. The stoichiometric ratio is typically 1:1 (epoxy groups to amine hydrogens).
- Mixing:
 - Preheat the TGAP resin to 60-80°C to reduce its viscosity.
 - Slowly add the calculated amount of DDS to the preheated TGAP resin while stirring continuously.
 - Continue stirring until the DDS is completely dissolved and a homogeneous mixture is obtained. If necessary, a small amount of acetone can be used to aid in dissolution, which should be subsequently removed under vacuum.
- Degassing: Place the mixture in a vacuum oven at 80-90°C for 15-30 minutes to remove any entrapped air bubbles.
- Curing:
 - Pour the degassed mixture into a preheated mold.
 - Cure the resin in an oven using a staged curing schedule. A typical schedule is 2 hours at 150°C followed by 2 hours at 200°C. The precise curing schedule may need to be



optimized based on the specific application and desired properties.[8]

 Post-Curing: After the initial cure, allow the sample to cool slowly to room temperature to minimize internal stresses.

Protocol 2: Characterization of Cured Epoxy Resin

This protocol outlines standard methods for characterizing the thermal and mechanical properties of the cured TGAP-based epoxy resin.

- 1. Thermal Analysis Differential Scanning Calorimetry (DSC):
- Objective: To determine the glass transition temperature (Tg) and assess the extent of cure.
 [1]
- Procedure:
 - Prepare a small sample (5-10 mg) of the cured epoxy resin.
 - Place the sample in an aluminum DSC pan.
 - Heat the sample in the DSC instrument at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - The Tq is identified as the inflection point in the heat flow curve.
- 2. Thermal Stability Thermogravimetric Analysis (TGA):
- Objective: To evaluate the thermal stability and decomposition profile of the cured resin.
- Procedure:
 - Place a small sample (10-15 mg) of the cured epoxy in a TGA crucible.
 - Heat the sample at a constant rate (e.g., 10°C/min) under a nitrogen or air atmosphere.
 - Record the weight loss as a function of temperature to determine the onset of decomposition and char yield.[10]



- 3. Mechanical Properties Tensile Testing:
- Objective: To measure the tensile strength, Young's modulus, and elongation at break.
- Procedure:
 - Prepare dog-bone shaped specimens according to a standard test method (e.g., ASTM D638).
 - Conduct the tensile test using a universal testing machine at a constant crosshead speed.
 - Record the load and displacement data to generate a stress-strain curve from which the
 mechanical properties can be calculated. The crosslink density has a significant effect on
 the mechanical properties.[11][12]

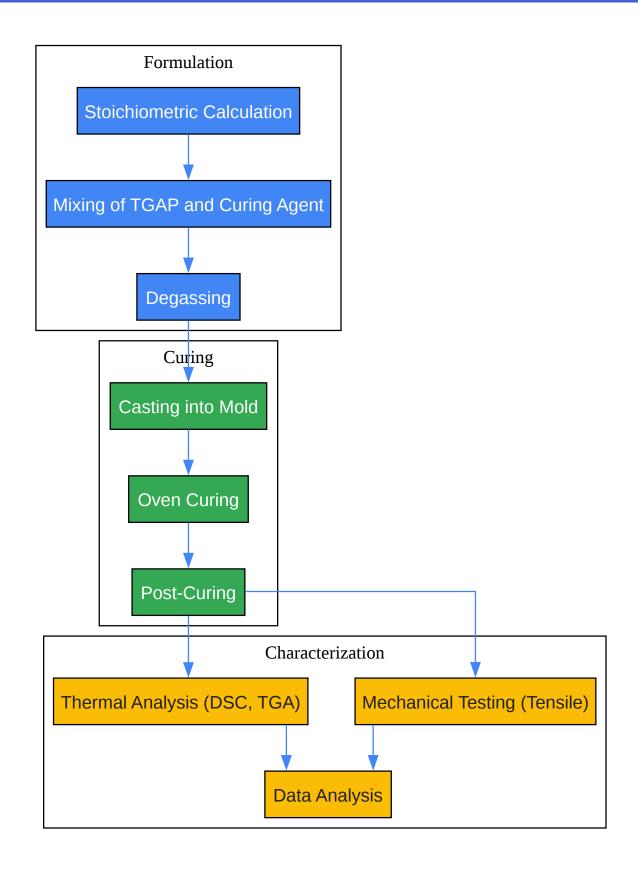
Quantitative Data Summary

The following table summarizes typical performance data for epoxy resins formulated with TGAP. These values can vary depending on the specific curing agent, stoichiometry, and curing conditions.

Property	Typical Value Range
Glass Transition Temperature (Tg)	180 - 250 °C
Tensile Strength	70 - 100 MPa
Young's Modulus	3.0 - 4.5 GPa
Flexural Strength	120 - 180 MPa
Flexural Modulus	3.5 - 5.0 GPa
Decomposition Temperature (Td5%)	> 300 °C

Visualizations Experimental Workflow



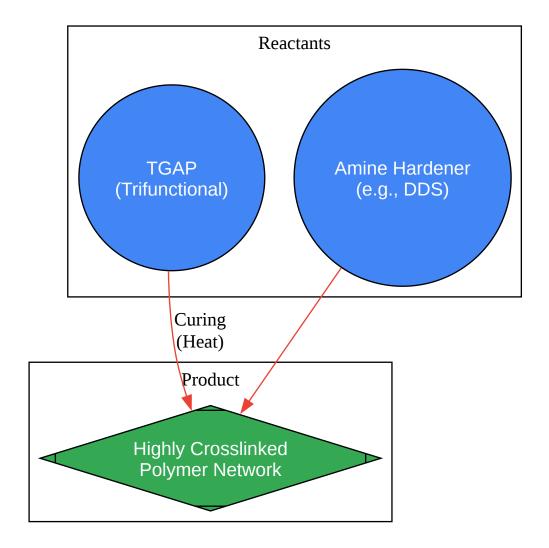


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Caption: Experimental workflow for epoxy resin formulation and characterization.



Crosslinking Mechanism



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Caption: Schematic of the crosslinking reaction between TGAP and an amine hardener.

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